

# Heptane-2,3-diol molecular weight and formula

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## Compound of Interest

Compound Name: Heptane-2,3-diol

Cat. No.: B13998009

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## An In-Depth Guide to the Molecular Properties of Heptane-2,3-diol

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of molecules is paramount. This document provides a concise technical summary of the molecular formula and molecular weight of heptane-2,3-diol.

## Molecular Data Summary

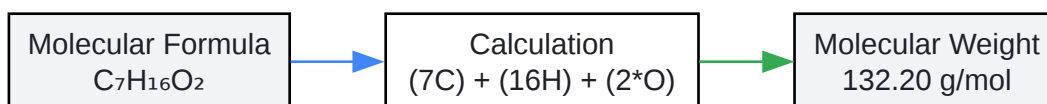
The essential molecular data for heptane-2,3-diol is presented in the table below. This information is critical for a variety of applications, including stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	132.20 g/mol	[1][2][3]

The molecular formula indicates that each molecule of heptane-2,3-diol contains 7 carbon atoms, 16 hydrogen atoms, and 2 oxygen atoms.[1][2][3][4] The molecular weight is derived from the sum of the atomic weights of all atoms in the molecule.[1][2]

## Relationship between Molecular Formula and Molecular Weight

The molecular weight of a compound is a direct consequence of its molecular formula. The diagram below illustrates this fundamental relationship for **heptane-2,3-diol**.



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## References

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